

A Deep Dive into Fine-Grained Post-Training Quantization: A Technical Guide

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In the rapidly evolving landscape of deep learning, the deployment of large-scale neural networks in resource-constrained environments presents a significant challenge. Post-Training Quantization (PTQ) has emerged as a critical optimization technique to reduce model size and accelerate inference without the need for costly retraining. This technical guide provides an in-depth exploration of the core concepts of Fine-grained Post-Training Quantization, a sophisticated approach that pushes the boundaries of model compression while maintaining high accuracy.

Core Concepts of Post-Training Quantization

At its heart, post-training quantization is a process of converting the weights and/or activations of a pre-trained neural network from a high-precision floating-point representation (typically 32-bit float, FP32) to a lower-precision format, such as 8-bit integer (INT8) or 4-bit integer (INT4). [1][2] This conversion significantly reduces the model's memory footprint and can lead to substantial improvements in inference speed, particularly on hardware with specialized support for low-precision arithmetic.[3]

The fundamental challenge in PTQ is to minimize the loss of information and, consequently, the drop in model accuracy that can occur during this precision reduction. This is achieved through a process called calibration, where a small, representative dataset is used to determine the optimal quantization parameters, namely the scale and zero-point, for mapping the floating-point values to the integer range.[\[1\]\[4\]](#)

There are two primary modes of post-training quantization:

- **Dynamic Range Quantization:** In this mode, only the model weights are quantized offline. The activations are quantized "on-the-fly" during inference. While simpler to implement as it doesn't require a representative dataset for activation calibration, it can introduce computational overhead due to the dynamic calculation of quantization parameters.[\[2\]\[5\]](#)
- **Static Quantization (Full Integer Quantization):** Here, both weights and activations are quantized offline. This requires a calibration step to determine the ranges of the activations. Static quantization generally leads to higher inference performance as all computations can be performed using integer arithmetic.[\[2\]\[5\]](#)

The Essence of Fine-Grained Quantization

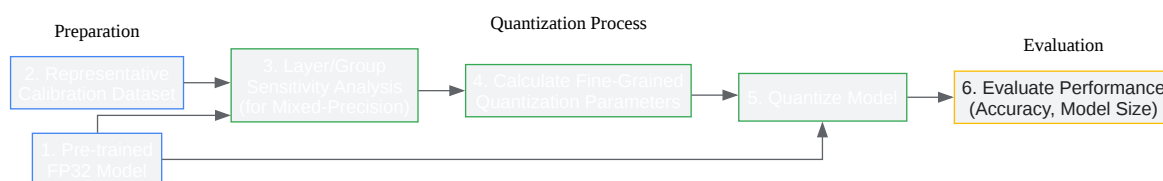
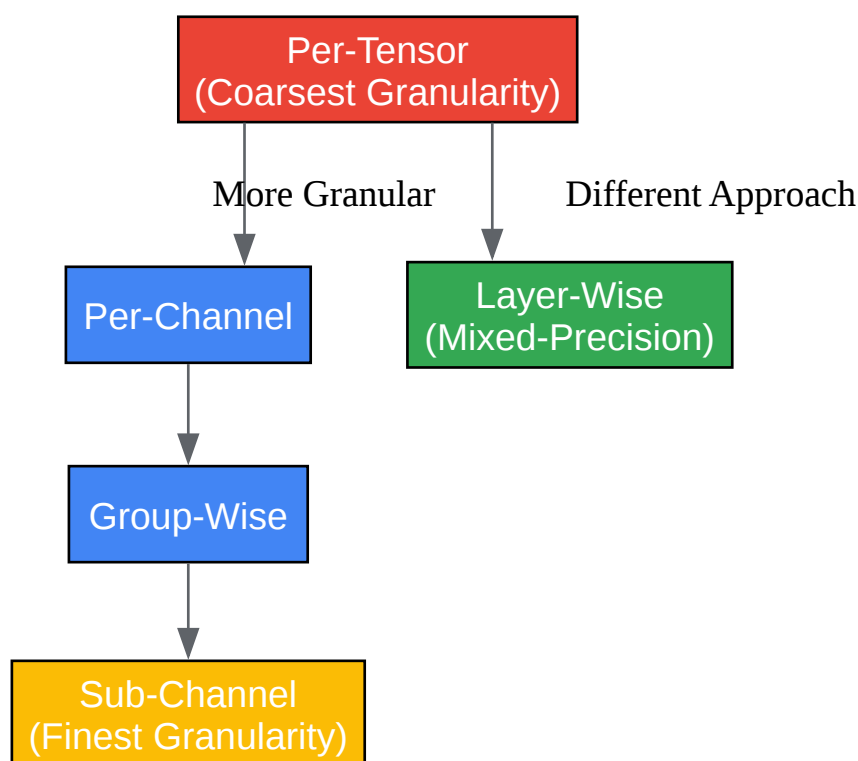
Traditional PTQ often applies a single set of quantization parameters (scale and zero-point) to an entire tensor, a method known as per-tensor quantization.[\[6\]](#) Fine-grained quantization refines this approach by applying quantization parameters at a more granular level, recognizing that the distribution of values can vary significantly within a single tensor. This allows for a more precise mapping of floating-point values to the integer space, thereby reducing quantization error and preserving model accuracy.

The primary levels of granularity in fine-grained quantization include:

- **Per-Channel Quantization:** Different quantization parameters are applied to each channel of a convolutional layer's weight tensor. This is particularly effective as the distribution of weights can differ substantially across channels.[\[6\]](#)
- **Group-Wise Quantization:** The channels of a tensor are divided into smaller groups, and each group is assigned its own set of quantization parameters. This provides a trade-off between the precision of per-channel quantization and the efficiency of per-tensor quantization.[\[7\]](#)

- **Layer-Wise (Mixed-Precision) Quantization:** This advanced technique assigns different bit-widths to different layers of the model based on their sensitivity to quantization. More sensitive layers might be kept at a higher precision (e.g., 8-bit), while less sensitive layers can be quantized to a lower precision (e.g., 4-bit or even 2-bit), achieving a better balance between compression and accuracy.^{[8][9]}

The logical relationship between these quantization granularities can be visualized as a hierarchy of increasing precision and complexity.



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